

A Comprehensive Guide to the Proper Disposal of Trimeprazine Tartrate

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Compound of Interest

Compound Name: *Trimeprazine Tartrate*

CAS No.: *14101-45-2*

Cat. No.: *B10762561*

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The responsible management of chemical and pharmaceutical waste is a cornerstone of laboratory safety and environmental stewardship. **Trimeprazine tartrate**, a phenothiazine derivative used in both research and veterinary applications, requires meticulous disposal procedures due to its inherent toxicity.^[1] This guide provides a detailed, step-by-step protocol for the safe and compliant disposal of **trimeprazine tartrate**, designed for researchers, scientists, and drug development professionals. Our aim is to provide value beyond the product by fostering a culture of safety and regulatory adherence.

Hazard Characterization and Regulatory Imperative

Understanding the hazard profile of **trimeprazine tartrate** is the first step in appreciating the necessity for stringent disposal protocols. It is not merely a matter of laboratory best practices; it is a mandate dictated by federal and state regulations designed to protect human health and the environment.

Trimeprazine tartrate is classified as a hazardous material for several key reasons:

- **Acute Toxicity:** It is designated as "Toxic if swallowed" (H301).[2] Ingestion can lead to severe health effects, including disorientation, convulsions, and coma.[3]
- **Environmental Hazard:** The substance is recognized as toxic to aquatic life with long-lasting effects.[4] Release into waterways can have a damaging impact on ecosystems.
- **Transportation Regulations:** For transport, it is classified as a "Toxic solid, organic, n.o.s. (**Trimeprazine Tartrate**)," under UN number 2811, Hazard Class 6.1.[2][3][5]

These classifications place its disposal under the primary jurisdiction of the U.S. Environmental Protection Agency (EPA), which governs hazardous waste under the Resource Conservation and Recovery Act (RCRA).[6]

Table 1: Hazard Profile of **Trimeprazine Tartrate**

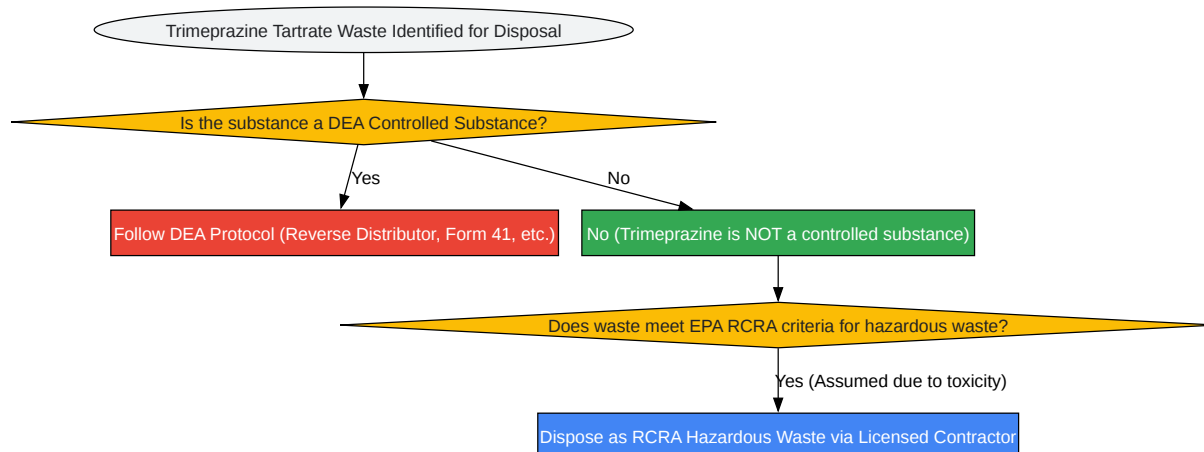
Hazard Type	Code/Identifier	Description	Source(s)
GHS Classification	H301	Toxic if swallowed.	[2]
DOT Classification	UN 2811	Toxic solid, organic, n.o.s. (Trimeprazine Tartrate)	[2][3][5]
Hazard Class	6.1	Toxic Substance	[2][3]
Packing Group	III	Minor Danger	[2][3]

Pre-Disposal Assessment: A Critical Decision Framework

Before initiating disposal, a crucial assessment must be made to determine the correct regulatory pathway. The primary decision point is whether the substance is regulated as a Drug Enforcement Administration (DEA) controlled substance. My investigation confirms that Trimeprazine is not listed as a DEA controlled substance under the Controlled Substances Act. [7][8][9][10] Therefore, the disposal protocol is governed by the EPA's RCRA framework for hazardous waste, not the DEA's regulations for controlled substances.

The next step within the RCRA framework is to determine if the waste is a "listed" hazardous waste. The EPA maintains P and U lists for discarded commercial chemical products that are considered hazardous waste.[11][12][13] Trimeprazine is not explicitly on these lists. However, a waste can still be considered hazardous if it exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity.[14] Given its known toxicity, it must be managed as a hazardous waste.

The following diagram illustrates the logical workflow for determining the proper disposal pathway.



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Sources

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